

review of the synthesis and applications of substituted thioureas

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Compound of Interest

Compound Name: 1-(4-Bromo-2-fluorophenyl)thiourea

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An In-Depth Technical Guide to the Synthesis and Applications of Substituted Thioureas

Introduction

Thiourea, an organosulfur compound with the formula $\text{SC}(\text{NH}_2)_2$, is the sulfur analogue of urea. Its derivatives, known as substituted thioureas, are a versatile class of molecules where one or more hydrogen atoms on the nitrogen atoms are replaced by other functional groups ($\text{RNHC}(\text{S})\text{NHR}'$).^[1] This substitution allows for extensive modification of their chemical and physical properties, leading to a vast array of applications across multiple scientific disciplines.^[1] The core structure, featuring a thiocarbonyl group flanked by two nitrogen atoms, enables these compounds to act as potent hydrogen bond donors and versatile ligands for metal ions.^{[1][2]}

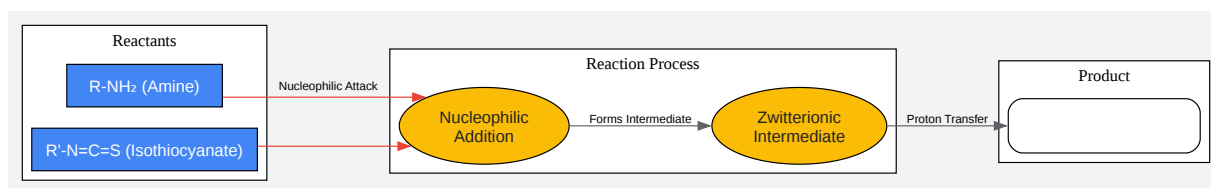
This technical guide provides a comprehensive review of the primary synthetic routes to substituted thioureas, details their diverse applications in medicinal chemistry, industrial processes, and agriculture, and presents quantitative data and experimental methodologies for key processes.

Synthesis of Substituted Thioureas

The synthesis of substituted thioureas is generally straightforward and high-yielding. The most prevalent method involves the nucleophilic addition of a primary or secondary amine to an

isothiocyanate.[3][4] This reaction is often referred to as a "click-type" reaction due to its efficiency and simplicity.[3]

The reaction mechanism begins with the lone pair of electrons on the amine's nitrogen atom attacking the electrophilic carbon atom of the isothiocyanate group. This forms a zwitterionic intermediate, which then undergoes a rapid proton transfer to yield the stable, neutral thiourea product.[3] Other methods involve the use of reagents like carbon disulfide or phenyl chlorothionoformate.[5][6]



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Figure 1. General synthesis workflow for N,N'-disubstituted thioureas.

Detailed Experimental Protocol: General Synthesis of an N,N'-Disubstituted Thiourea

The following is a representative procedure for a standard solution-phase synthesis of an N,N'-disubstituted thiourea.[3]

Materials:

- Substituted Amine (1.0 mmol)
- Substituted Isothiocyanate (1.0 mmol)
- Anhydrous Tetrahydrofuran (THF) (10 mL)

Procedure:

- To a solution of the selected amine (1.0 mmol) in anhydrous THF (10 mL), add the corresponding isothiocyanate (1.0 mmol) at room temperature.
- Stir the resulting mixture at room temperature.
- Monitor the reaction progress using Thin Layer Chromatography (TLC), for example, with a 3:1 hexane/ethyl acetate eluent. The reaction is typically complete within 1-2 hours.
- Once the starting material is consumed, remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- If necessary, the product can be further purified by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography.

Table 1: Comparison of Synthetic Methods for Substituted Thioureas

Method	Reactants	Conditions	Yield	Advantages	Reference(s)
Standard Solution Phase	Amine + Isothiocyanate	THF, Room Temp, 1-2h	Good to Excellent	Simple, common	[3]
Microwave-Assisted	Amine + Isothiocyanate	Solution Phase, Microwave	>95%	Drastically reduced reaction time (e.g., 10 min)	[7]
Aqueous Medium	Amine + Carbon Disulfide	Water, Room Temp	Good to Excellent	Green, environmentally benign process	[8]
Two-Step in Water	Amine + Phenyl Chlorothionof ormate, then 2nd Amine	Water, Reflux	Good to Excellent	Good for unsymmetrical thioureas, uses water as solvent	[5]
Catalyst-Free in Water	Thiazolidine-2-thione + Amine	Water	Good to Excellent	Catalyst-free, efficient, green	[9]

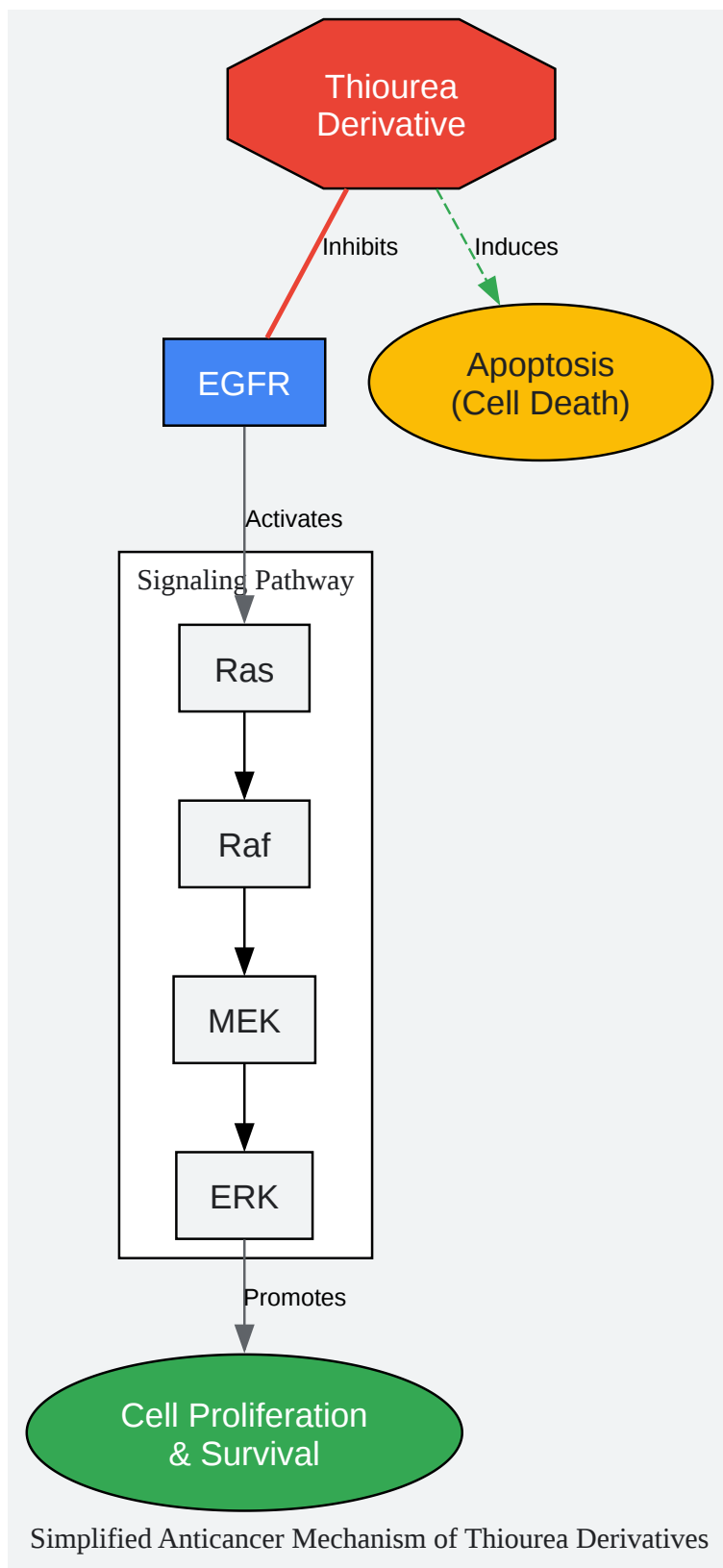
Applications of Substituted Thioureas

The structural diversity of thiourea derivatives has led to their investigation and application in numerous fields.

Medicinal and Biological Applications

Thiourea derivatives exhibit a broad spectrum of pharmacological activities, making them privileged scaffolds in drug discovery.[10][11] They are known to target various enzymes and receptors involved in disease progression.[12][13][14]

Anticancer Activity: Many substituted thioureas show potent cytotoxic activity against various cancer cell lines.[12][13] Their mechanisms often involve the inhibition of key signaling proteins like receptor tyrosine kinases (e.g., EGFR) or enzymes such as COX-2 and topoisomerase.[13][14][15][16] This inhibition disrupts downstream signaling pathways that control cell proliferation and survival, ultimately leading to apoptosis in cancer cells.



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Figure 2. Inhibition of EGFR signaling by a thiourea derivative.

Antiviral and Antimicrobial Activity: Thiourea derivatives have been synthesized and evaluated for activity against various viruses, including Hepatitis C Virus (HCV), HIV, and influenza.[17][18][19] Some compounds have shown potent inhibition with high selectivity indexes.[17] Additionally, they display significant antibacterial and antifungal properties, making them promising leads for developing new anti-infective agents to combat drug resistance.[18][20]

Table 2: Selected Biologically Active Substituted Thioureas

Compound Class/Example	Biological Application	Target/Cell Line	Quantitative Data (IC ₅₀)	Reference(s)
N ¹ ,N ³ -disubstituted-thiosemicarbazone	Anticancer	HCT116, HepG2, MCF-7	1.11 μM, 1.74 μM, 7.0 μM	[15]
1-(3,4-dichlorophenyl)-3-[3-(trifluoromethyl)phenyl]thiourea	Anticancer	SW620 (metastatic colon cancer)	1.5 μM	[12]
1-aryl-3-(pyridin-2-yl) thiourea (Compound 20)	Anticancer	MCF-7, SkBR3 (breast cancer)	1.3 μM, 0.7 μM	[12]
Phenyl-meta-substituted thiourea (Compound 10)	Anti-HCV	HCV Subgenomic Replicon	0.047 μM	[17]
Adamantylthioureas	Antiviral	Influenza A2 Virus	Activity compares favorably with Amantadine	[19]
Phosphonate thiourea derivatives	Anticancer	Pancreatic, prostate, breast cancer cells	3 to 14 μM	[10]
N-methyl quinolonyl thiourea	Urease Inhibitor	Jack bean urease	1.83 μM	[21]
Thiourea 3e (aliphatic/aromatic)	Anti-leishmanial	L. amazonensis amastigotes	4.9 μM	[22]

Industrial Applications: Corrosion Inhibition

Thiourea and its derivatives are highly effective corrosion inhibitors, particularly for steel in acidic environments.^{[23][24]} Their efficacy stems from the presence of sulfur and nitrogen atoms, which have lone pairs of electrons available to coordinate with metal surfaces.^[24] The inhibitor molecules adsorb onto the metal surface, forming a protective film that blocks active sites for both anodic (metal dissolution) and cathodic (hydrogen evolution) reactions.^{[23][24]}^[25] The efficiency of inhibition generally increases with inhibitor concentration and molecular weight.^[23]

Table 3: Corrosion Inhibition Efficiency of Thiourea Derivatives

Inhibitor	Metal	Medium	Concentration	Inhibition Efficiency (%)	Reference(s)
1-phenyl-2-thiourea (PTU)	Mild Steel	1.0 M HCl	5×10^{-3} M	98.96% (at 60°C)	^[25]
1,3-diisopropyl-2-thiourea (ITU)	Mild Steel	1.0 M HCl	5×10^{-3} M	92.65% (at 60°C)	^[25]
1-[morpholin-4-yl(phenyl)methyl]thiourea (MPMT)	Mild Steel	0.5 M HCl	1000 ppm	91.2% (at 50°C)	^[26]
1-phenyl-3-pyridin-4-ylmethylthiourea (PPMTU)	Mild Steel	1.0 M HCl	90 μ M	98-99%	^[26]

Agricultural Applications

In agriculture, thiourea is used to enhance crop productivity and resilience.[27] It acts as a plant growth regulator, influencing processes like seed germination, flowering, and root initiation.[28] Its sulfur and nitrogen content also allows it to serve as a nutrient source.[28] Furthermore, thiourea application can improve plant tolerance to abiotic stresses such as drought, frost, and heavy metal toxicity by modulating physiological and antioxidant defense mechanisms.[27][28][29]

Table 4: Summary of Agricultural Applications of Thiourea

Application	Mechanism of Action	Observed Effect	Reference(s)
Plant Growth Regulation	Influences synthesis of growth hormones (auxins, cytokinins)	Improved seed germination, root/shoot growth, crop yield	[27][28]
Stress Tolerance	Stimulates production of defense compounds, reduces oxidative stress	Increased tolerance to frost, drought, and salinity	[27][28][29]
Nutrient Uptake	Acts as a chelating agent, provides N and S	Enhanced uptake of nitrogen, phosphorus, and potassium	[27][28]
Disease Control	Stimulates natural plant defense systems	Increased resistance to certain plant pathogens	[28]
Heavy Metal Remediation	Forms complexes with heavy metals, increasing their solubility	Aids in the removal of heavy metals from contaminated soil	[28]

Conclusion

Substituted thioureas are a class of compounds with remarkable synthetic accessibility and an exceptionally broad range of applications. The straightforward reaction of amines with

isothiocyanates provides a robust platform for generating vast libraries of diverse structures. These derivatives have proven to be invaluable scaffolds in medicinal chemistry, leading to potent anticancer, antiviral, and antimicrobial agents. In industrial and agricultural sectors, they serve as effective corrosion inhibitors and plant growth regulators, respectively. The continued exploration of structure-activity relationships and mechanisms of action will undoubtedly unlock further potential for this versatile chemical family in developing new technologies and therapeutics.

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